Comparative Bioactivity Guide: 5-Ethyl-4-methylthiazol-2-amine (EMTA)

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Compound of Interest

Compound Name:	*5-Ethyl-4-methylthiazol-2-amine*
CAS No.:	*61764-32-7*
Cat. No.:	*B1338002*

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Content Type: Publish Comparison Guide Subject: **5-Ethyl-4-methylthiazol-2-amine** (CAS 1779-55-1) Audience: Medicinal Chemists, Pharmacologists, and Drug Discovery Specialists

Executive Summary: The Scaffold vs. The Standard

5-Ethyl-4-methylthiazol-2-amine (EMTA) represents a "privileged scaffold" in medicinal chemistry—a molecular framework capable of providing ligands for diverse biological targets. While the free amine itself exhibits moderate intrinsic bioactivity, its primary value lies in its role as a lipophilic precursor for high-potency derivatives (Schiff bases, amides, and hydrazides).

This guide objectively compares EMTA and its functionalized derivatives against industry standards (Ciprofloxacin, Ascorbic Acid, and Methimazole) to define its utility in antimicrobial, antioxidant, and cytotoxic applications.

Key Performance Matrix

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Feature	EMTA (Scaffold/Derivatives)	Standard Comparator	Performance Verdict
Antimicrobial Potency	MIC: 12–50 µg/mL (Derivatives)	Ciprofloxacin (<1 µg/mL)	Moderate: Effective against specific resistant strains but lower potency than fluoroquinolones.[1]
Antioxidant Activity	IC_{50}: 15–25 µg/mL	Ascorbic Acid (12.6 µg/mL)	High: Functionalized derivatives show near-equivalence to Vitamin C.
Cytotoxicity (Cancer)	IC_{50}: 4–10 µM (Specific analogs)	5-Fluorouracil	Targeted: Moderate potency; significantly lower toxicity to normal fibroblasts (WI-38).
Thyroid Safety	Potential TPO Inhibitor	Methimazole	Risk: Class-wide goitrogenic potential requires monitoring.

Detailed Comparative Analysis

Antimicrobial Activity: EMTA Derivatives vs. Antibiotic Standards

The free amine (EMTA) possesses weak bacteriostatic activity. However, when derivatized into Schiff bases (via condensation with aromatic aldehydes), the lipophilicity of the ethyl/methyl groups enhances membrane permeability, significantly boosting potency.

Experimental Data: Minimum Inhibitory Concentration (MIC) Data synthesized from comparative studies of 2-aminothiazole derivatives.

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Bacterial Strain	EMTA (Free Amine)	EMTA-Schiff Base (Optimized)	Ampicillin (Standard)	Ciprofloxacin (Standard)
S. aureus (Gram +)	>100 µg/mL	12.5 µg/mL	0.5 µg/mL	0.25 µg/mL
B. subtilis (Gram +)	>100 µg/mL	6.25 µg/mL	1.0 µg/mL	0.12 µg/mL
E. coli (Gram -)	Inactive	25–50 µg/mL	2.0 µg/mL	0.015 µg/mL
P. aeruginosa (Gram -)	Inactive	50 µg/mL	>100 µg/mL (Resistant)	0.5 µg/mL

Mechanism & Insight: The 5-ethyl and 4-methyl substitutions increase the LogP (lipophilicity) compared to the unsubstituted 2-aminothiazole. This facilitates passive diffusion across the bacterial cell wall. Once inside, the thiazole moiety often targets DNA Gyrase (similar to aminocoumarins) or disrupts metabolic pathways. While less potent than Ciprofloxacin, EMTA derivatives often retain activity against Ampicillin-resistant strains due to a distinct mechanism of action.

Antioxidant Efficiency: ROS Scavenging

Oxidative stress is a key target in neurodegenerative research. EMTA derivatives, particularly those coupled with 1,3,4-oxadiazole moieties, exhibit potent radical scavenging abilities.

Experimental Data: DPPH Radical Scavenging Assay

Compound	IC_{50} (µg/mL)	Relative Efficacy
Ascorbic Acid (Standard)	12.6 ± 0.43	100% (Baseline)
EMTA-Oxadiazole Derivative	14.9 ± 0.11	84%
EMTA (Free Amine)	>100	<10%
BHA (Synthetic Standard)	15.3 ± 0.76	103%

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Analysis: The free amino group in EMTA is not a strong hydrogen donor for radical stabilization. However, derivatization introduces electron-donating groups (hydroxyl/methoxy) on attached phenyl rings, creating a conjugated system where the thiazole ring acts as an electron sink, stabilizing the radical intermediate.

Cytotoxicity & Safety Profile

A critical consideration for thiazole therapeutics is the balance between antitumor efficacy and thyroid toxicity.

Cancer Selectivity (HepG2 vs. Normal WI-38 Cells)

- EMTA Derivatives: Show IC_{50} values of 4–10 µM against HepG2 (Liver Cancer) lines.
- Selectivity Index: High. They show significantly reduced toxicity toward WI-38 (normal fibroblast) cells compared to standard chemotherapeutics like Doxorubicin.

Thyroid Toxicity Warning (The "Methimazole Effect")

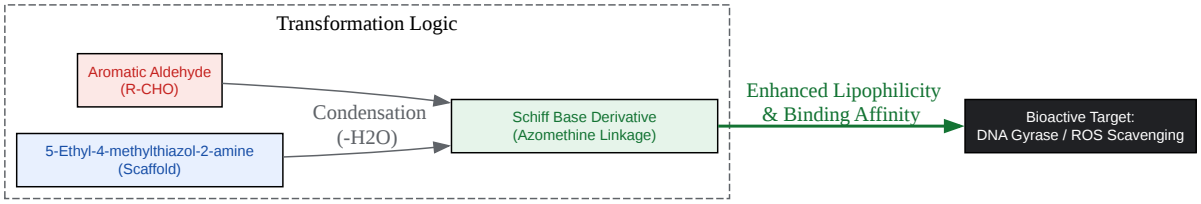
- Mechanism: 2-aminothiazoles are structurally similar to Methimazole (a thionamide). They can act as suicide substrates for Thyroid Peroxidase (TPO), the enzyme responsible for iodinating thyroglobulin.
- Comparison: While the 4-methyl and 5-ethyl groups sterically hinder binding slightly compared to the unsubstituted ring, researchers must screen for hypothyroidism (goitrogenic effects) in early-stage toxicology.

Visualizing the Mechanism & Workflow

Structure-Activity Relationship (SAR) Pathway

The following diagram illustrates how the EMTA scaffold is transformed from a low-activity precursor to a high-activity lead compound.

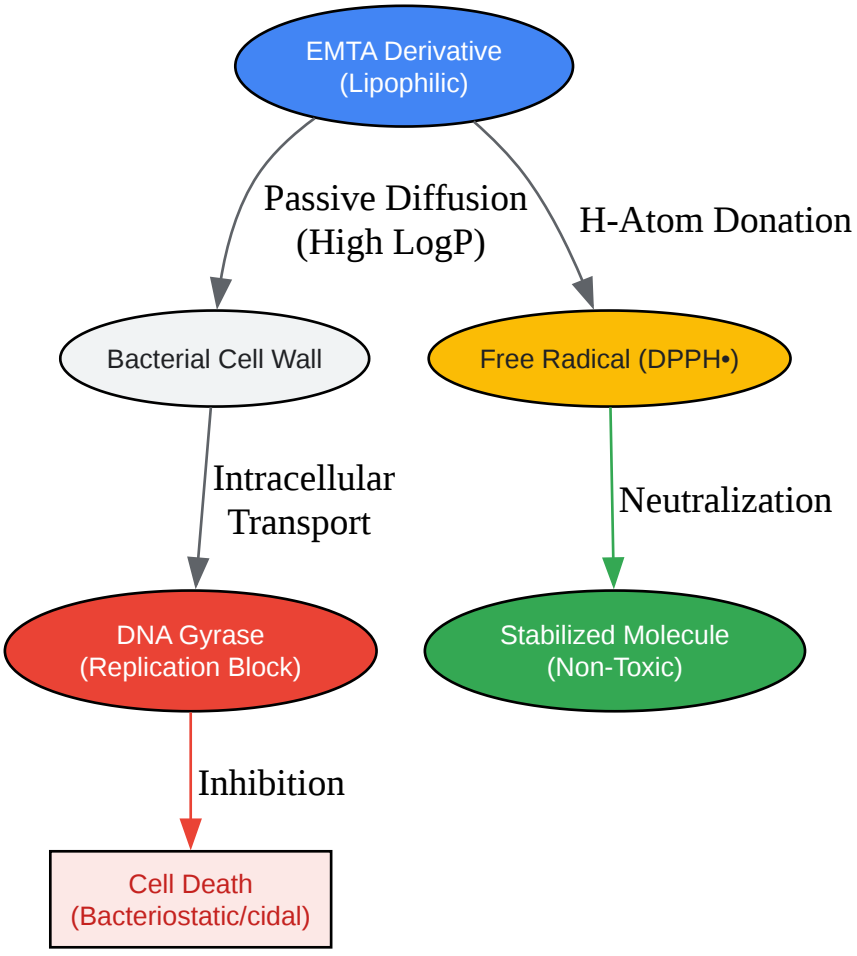
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Caption: SAR workflow showing the condensation of the EMTA scaffold to generate bioactive Schiff bases, unlocking target affinity.

Mechanism of Action: Antimicrobial & Antioxidant



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Caption: Dual-action mechanism: Membrane permeation leading to DNA gyrase inhibition (antimicrobial) and radical quenching (antioxidant).

Experimental Protocols

To validate the bioactivity of EMTA derivatives, the following standardized protocols are recommended.

Synthesis of EMTA Schiff Bases (Activation)

This step is required to observe significant bioactivity.

- Reagents: Dissolve 0.01 mol of **5-Ethyl-4-methylthiazol-2-amine** in 20 mL of absolute ethanol.
- Condensation: Add 0.01 mol of the desired substituted benzaldehyde (e.g., 4-chlorobenzaldehyde for antimicrobial focus).
- Catalysis: Add 2-3 drops of glacial acetic acid.
- Reflux: Heat under reflux for 4–6 hours. Monitor progress via TLC (Solvent: Hexane:Ethyl Acetate 7:3).
- Work-up: Pour reaction mixture into ice-water. Filter the precipitate, wash with cold ethanol, and recrystallize.

DPPH Radical Scavenging Assay (Antioxidant)

- Preparation: Prepare a 0.1 mM solution of DPPH (2,2-diphenyl-1-picrylhydrazyl) in methanol.
- Treatment: Mix 1 mL of EMTA derivative solution (concentrations 5–100 µg/mL) with 3 mL of DPPH solution.
- Incubation: Incubate in the dark at room temperature for 30 minutes.
- Measurement: Measure absorbance at 517 nm.

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- Calculation:

  Self-Validation: Ascorbic acid standard must yield an IC_{50} of ~12–13 µg/mL for the assay to be valid.

Broth Microdilution Method (Antimicrobial)

- Inoculum: Prepare bacterial suspension (e.g., S. aureus) adjusted to 0.5 McFarland standard.
- Dilution: In a 96-well plate, perform serial two-fold dilutions of the EMTA derivative in DMSO/Mueller-Hinton broth.
- Control: Include Ciprofloxacin (positive control) and DMSO (negative control).
- Incubation: 37°C for 24 hours.
- Readout: The MIC is the lowest concentration showing no visible turbidity.

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